

Comparative Analysis of Peficitinib Hydrochloride IC50 Values Across Diverse Cell Lines

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Compound of Interest

Compound Name: *Peficitinib hydrochloride*

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This guide provides a comprehensive comparison of the inhibitory activity of **Peficitinib hydrochloride**, a potent Janus kinase (JAK) inhibitor, across various enzymatic and cellular assays. The data presented is intended for researchers, scientists, and professionals in drug development to facilitate an objective evaluation of Peficitinib's performance against other relevant JAK inhibitors.

Peficitinib hydrochloride (also known as ASP015K) is an orally active small molecule that targets the JAK family of tyrosine kinases (JAK1, JAK2, JAK3, and Tyrosine Kinase 2 (Tyk2)). [1][2] These enzymes are critical components of the JAK-STAT signaling pathway, which transduces signals from numerous cytokines and growth factors involved in inflammation and immune responses.[3][4] By inhibiting JAKs, Peficitinib effectively blocks the phosphorylation and subsequent activation of Signal Transducer and Activator of Transcription (STAT) proteins, leading to a reduction in the production of pro-inflammatory mediators.[2][4] This mechanism of action underlies its therapeutic potential in autoimmune diseases such as rheumatoid arthritis. [4][5]

Data Presentation

The following tables summarize the half-maximal inhibitory concentration (IC50) values for Peficitinib and comparable JAK inhibitors.

Table 1: Peficitinib Inhibitory Activity against JAK Enzymes (Enzymatic Assay)

Target	IC50 (nM)	Reference(s)
JAK1	3.9	[1] [6] [7]
JAK2	5.0	[1] [6] [7]
JAK3	0.7	[1] [6] [7]
Tyk2	4.8	[1] [6] [7]

Table 2: Peficitinib Inhibitory Activity in Cell-Based Assays

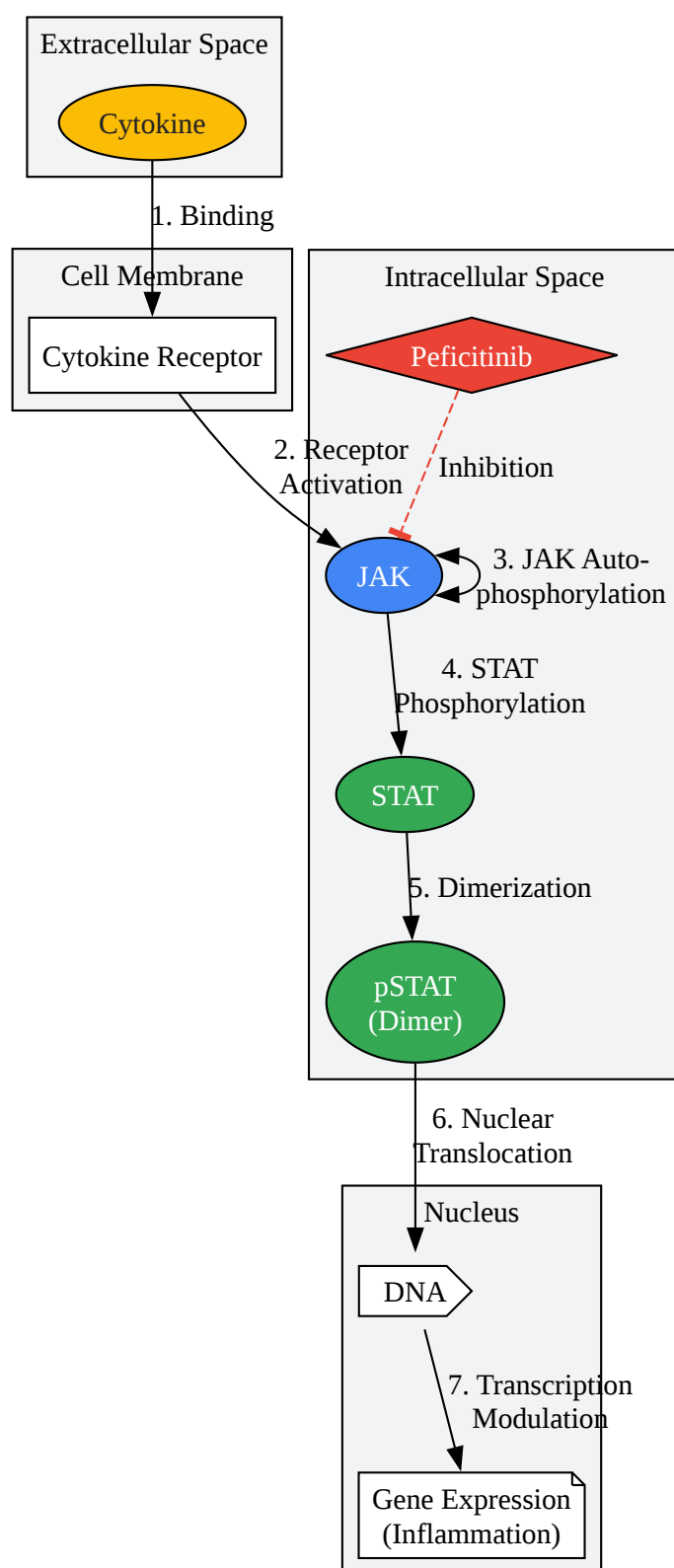
Cell Line/System	Assay Description	Cytokine Stimulus	IC50 (nM)	Reference(s)
Rat Splenocytes	T-Cell Proliferation	IL-2	10	[7] [8]
Rat Whole Blood	STAT5 Phosphorylation	IL-2	124	[6] [7]
Human Lymphocytes	STAT5 Phosphorylation	IL-2	127	[6] [7]
RA-FLS	STAT1, STAT3, STAT5 Phosphorylation	IL-6 + sIL-6R	Conc. Dependent	[5]
Human T-Cells	T-Cell Proliferation	IL-2	Potent Inhibition	[8]
Human Whole Blood	STAT5 Phosphorylation	Not Specified	Inhibition Observed	[8]

RA-FLS: Rheumatoid Arthritis Fibroblast-Like Synoviocytes

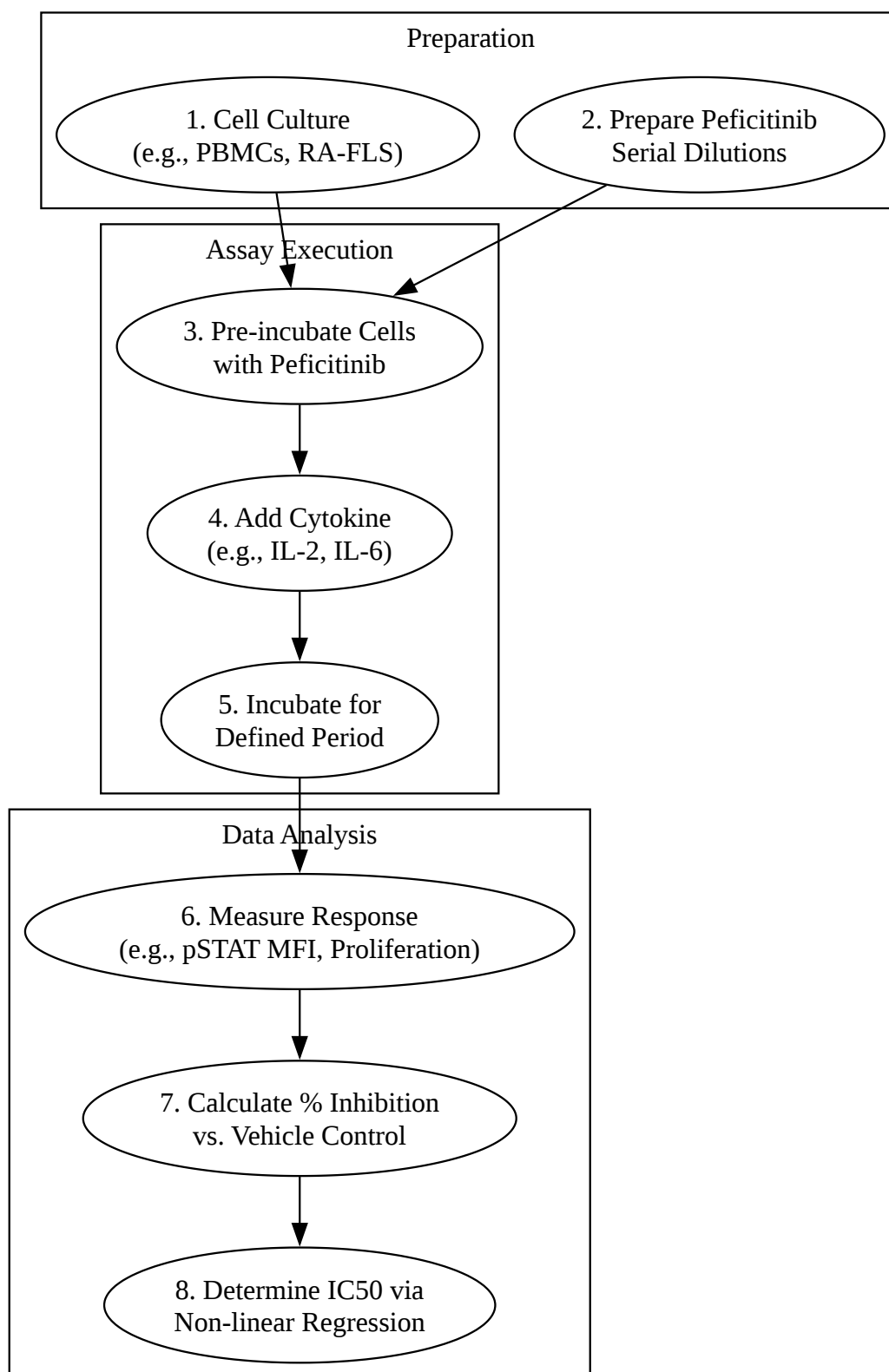
Table 3: Comparative IC50 Values of JAK Inhibitors

Inhibitor	Target	Enzymatic IC50 (nM)	Cellular IC50 (nM)	Reference(s)
Peficitinib	JAK1	3.9	127 (pSTAT5)	[1] [6] [7]
JAK2	5.0	-	[1] [6] [7]	
JAK3	0.7	-	[1] [6] [7]	
Tyk2	4.8	-	[1] [6] [7]	
Tofacitinib	JAK1	6.1	-	[9]
JAK2	12.0	-	[9]	
JAK3	8.0	-	[9]	
Tyk2	176	-	[9]	
Upadacitinib	JAK1	43 - 47	14	[10]
JAK2	109 - 120	593	[10] [11]	
JAK3	2100 - 2300	1860	[11] [12]	
Tyk2	4700	2715	[11] [12]	
Filgotinib	JAK1	10	150-760 (Signaling)	[13] [14]
JAK2	28	-	[13] [14]	
JAK3	810	-	[13] [14]	
Tyk2	116	-	[13] [14]	

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Experimental Protocols

Detailed methodologies for key in vitro experiments are provided below as a guide.

Optimization may be required based on specific laboratory conditions.

JAK Enzymatic Assay

This assay quantifies the direct inhibitory effect of Peficitinib on the kinase activity of isolated JAK enzymes.

- Materials:
 - Recombinant human JAK1, JAK2, JAK3, and Tyk2 enzymes.
 - Substrate peptide (e.g., IRS1-tide).
 - ATP (Adenosine triphosphate).
 - Kinase assay buffer (e.g., 40mM Tris-HCl pH 7.5, 20mM MgCl₂, 0.1mg/ml BSA, 50μM DTT).
 - **Peficitinib hydrochloride** dissolved in DMSO.
 - ADP-Glo™ Kinase Assay system or similar.
 - 96-well plates.
- Protocol:
 - Prepare serial dilutions of **Peficitinib hydrochloride** in kinase assay buffer. Include a vehicle control (DMSO).
 - In a 96-well plate, add the Peficitinib dilutions or controls.
 - Add the purified JAK enzyme to each well (except for the no-enzyme control) and incubate for 10-15 minutes at room temperature.^[1]
 - Prepare a master mix containing ATP and the substrate peptide in the kinase assay buffer.

- Initiate the kinase reaction by adding the ATP/substrate mixture to all wells.[\[1\]](#)
- Incubate the plate at 30°C for a specified time (e.g., 45-60 minutes), ensuring the reaction remains in the linear range.[\[1\]](#)[\[6\]](#)
- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ reagent according to the manufacturer's protocol.
- Measure luminescence with a plate reader.
- Calculate the percent inhibition for each Peficitinib concentration relative to the vehicle control and determine the IC50 value by fitting the data to a four-parameter logistic curve.
[\[6\]](#)

Cellular Phospho-STAT Assay (Flow Cytometry)

This assay measures the inhibition of cytokine-induced STAT phosphorylation within whole cells.

- Materials:
 - Peripheral Blood Mononuclear Cells (PBMCs) or other relevant cell lines.
 - Cytokine stimulus (e.g., IL-2 for pSTAT5, IL-6 for pSTAT3).
 - **Peficitinib hydrochloride** dissolved in DMSO.
 - Cell culture medium.
 - Fixation and Permeabilization buffers.
 - Fluorophore-conjugated antibodies against phosphorylated STATs (e.g., anti-pSTAT5 Alexa Fluor 647).
 - Flow cytometer.
- Protocol:
 - Isolate PBMCs from healthy donor blood using density gradient centrifugation.[\[1\]](#)

- Pre-incubate the cells with various concentrations of **Peficitinib hydrochloride** or a vehicle control for 1-2 hours at 37°C.[1][6]
- Stimulate the cells with the appropriate cytokine (e.g., IL-2, IL-6) for a short period (e.g., 15-30 minutes) at 37°C to induce STAT phosphorylation.[1][6]
- Immediately fix the cells by adding a fixation buffer.[1]
- Permeabilize the cells using a permeabilization buffer.[1]
- Stain the cells with the fluorophore-conjugated anti-phospho-STAT antibody.
- Analyze the samples on a flow cytometer, gating on the cell population of interest.
- Determine the median fluorescence intensity (MFI) of the phospho-STAT signal for each condition.
- Calculate the percent inhibition of STAT phosphorylation at each Peficitinib concentration and determine the IC50 value.[6]

T-Cell Proliferation Assay

This assay measures the effect of Peficitinib on T-cell proliferation, often induced by T-cell receptor (TCR) stimulation or cytokines like IL-2.

- Materials:
 - PBMCs or isolated T-cells.
 - Cell proliferation dye (e.g., CFSE) or [³H]-Thymidine.
 - Stimulants: Anti-CD3/Anti-CD28 antibodies or recombinant human IL-2.
 - **Peficitinib hydrochloride** dissolved in DMSO.
 - Complete RPMI-1640 medium.
 - 96-well cell culture plates.

- Protocol:
 - Isolate PBMCs and label with CFSE dye if using the dye dilution method.
 - Seed the cells in a 96-well plate. For TCR stimulation, use plates pre-coated with an anti-CD3 antibody and add soluble anti-CD28 antibody.[15]
 - Add serial dilutions of Peficitinib or a vehicle control to the wells.
 - Add the proliferation stimulus (e.g., IL-2) to the appropriate wells.[15]
 - Incubate the plate for 3-5 days at 37°C.[15]
 - If using [³H]-Thymidine, add it for the final 18 hours of incubation. Harvest the cells and measure radioactivity.[1]
 - If using CFSE, harvest the cells and analyze by flow cytometry. Proliferation is measured by the reduction in CFSE fluorescence in daughter cells.[15]
 - Calculate the percent inhibition of proliferation for each Peficitinib concentration and determine the IC50 value.

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